# Application Notes and Protocols for Targeted Alpha Therapy using Terbium-149 Conjugates

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Terbium-149* |
| *CAS No.:* | *15065-93-7* |
| *Cat. No.:* | *B1202998* |

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## Introduction

Targeted Alpha Therapy (TAT) is a promising strategy in oncology that utilizes alpha-emitting radionuclides to deliver highly cytotoxic radiation to cancer cells while minimizing damage to surrounding healthy tissue.[1][2][3] **Terbium-149** ($^{149}$Tb) is a particularly interesting radionuclide for TAT due to its favorable decay characteristics.[1][4] It has a half-life of 4.12 hours and decays via the emission of short-range, high-energy alpha particles (Eα = 3.967 MeV), which are highly effective at inducing double-strand DNA breaks in cancer cells.[4][5][6] This document provides a detailed overview of the protocols and application of $^{149}$Tb-conjugates in preclinical targeted alpha therapy research.

## Production and Purification of Terbium-149

High-purity $^{149}$Tb is essential for successful radiolabeling and therapeutic efficacy. The primary method for producing $^{149}$Tb for medical research is through proton-induced spallation of tantalum targets, followed by on-line isotope separation and subsequent radiochemical purification.[5][6][7][8]

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Production Facility: ISOLDE facility at CERN, Geneva, Switzerland.[4][5]

Protocol for Production and Purification:

- Target Irradiation: A tantalum target (e.g., 50 g/cm²) is irradiated with high-energy protons (~1.4 GeV).[5]
- Spallation and Ionization: Spallation products effuse from the heated target (~2,000 °C) and are ionized through surface and resonant laser ionization.[5]
- Mass Separation: The resulting monocations are accelerated (to 50 keV) and separated based on their mass-to-charge ratio in a magnetic field.[5] Products with mass number 149 are implanted into a zinc-coated gold foil.[5]
- Shipment and Initial Processing: The foil containing the implanted isotopes is shipped to a radiochemistry facility. Upon arrival, the zinc layer is dissolved (e.g., in 0.2 M $HNO_3/NH_4NO_3$ solution at 50 °C).[9]
- Chromatographic Purification: The dissolved solution is loaded onto a cation exchange column to separate $^{149}Tb$ from isobaric and pseudo-isobaric contaminants.[5][8][10] A common method involves using α-hydroxyisobutyric acid (α-HIBA) as the eluent.[8][10]

The final product is a high-purity $^{149}Tb$ solution suitable for radiolabeling biomolecules.[8]

# Radiolabeling of Targeting Molecules with **Terbium-149**

The stable conjugation of $^{149}Tb$ to a targeting molecule, such as a monoclonal antibody or a small molecule ligand, is critical for delivering the radionuclide to the tumor site. This is typically achieved using a bifunctional chelator.

## Chelators for **Terbium-149**

- DOTA (1,4,7,10-tetraazacyclododecane-1,4,7,10-tetraacetic acid): A macrocyclic chelator widely used for its stable complexation of lanthanides like Terbium.[5][11]

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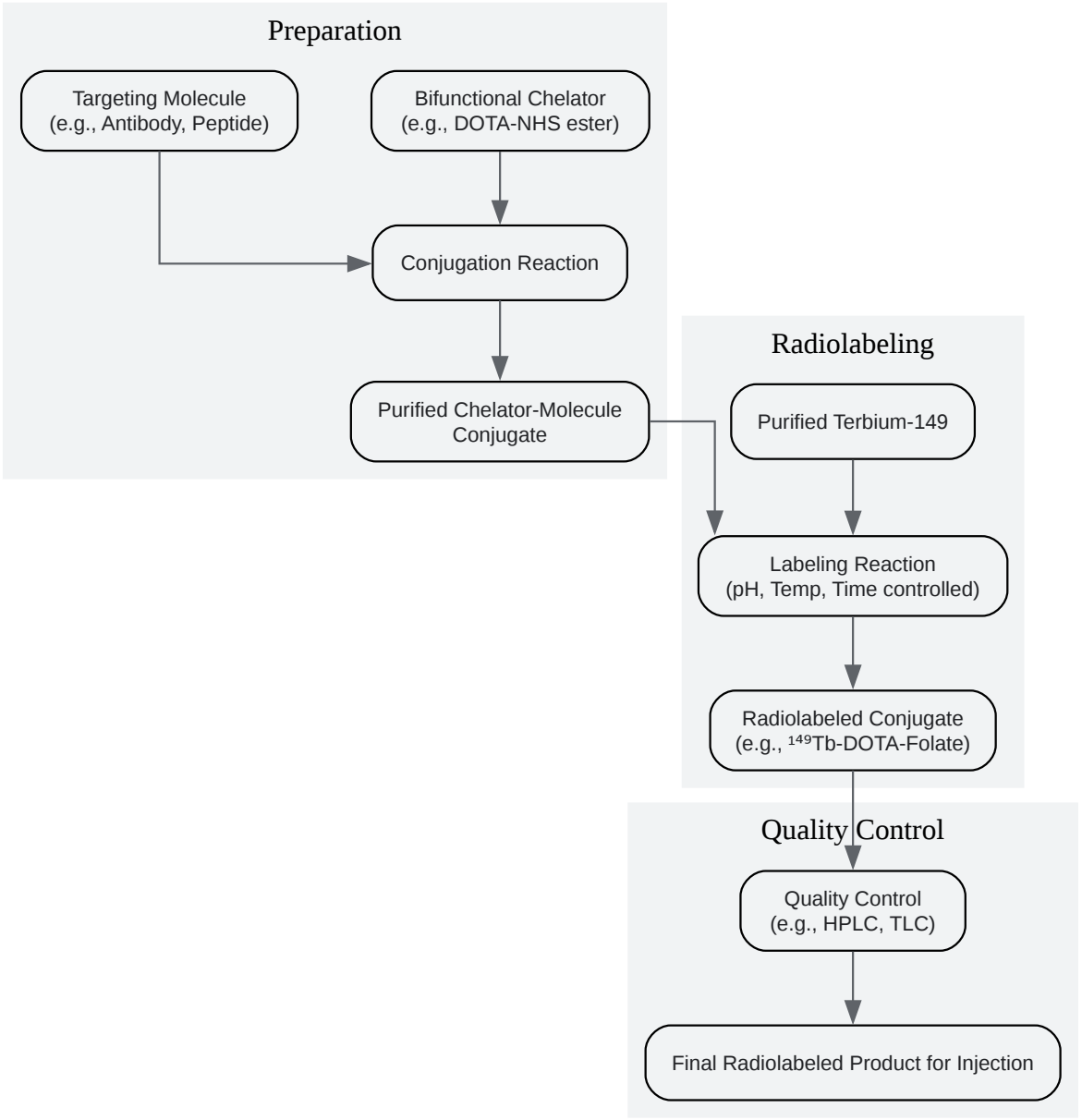
- CHX-A"-DTPA (cyclohexane diethylene triamine pentaacetic acid): An open-chained chelator also demonstrated to be effective for labeling antibodies with $^{149}$Tb.[11]

## General Radiolabeling Workflow

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Caption: Workflow for the conjugation and radiolabeling of targeting molecules with **Terbium-149**.

## Protocol for Radiolabeling a DOTA-Folate Conjugate (cm09)

This protocol is based on the methodology described by Müller et al. (2014).[5]

- Reaction Setup: In a reaction vial, combine the DOTA-folate conjugate (cm09) with the purified $^{149}$Tb solution.
- Incubation: Incubate the reaction mixture at 95°C for 15 minutes.[11]
- Quality Control: Analyze the radiochemical purity of the product using methods like high-performance liquid chromatography (HPLC).[5][11] A mobile phase of MilliQ water with 0.1% trifluoroacetic acid (A) and methanol (B) with a linear gradient can be used.[5]
- Quenching: After labeling, add a solution of Na-DTPA (e.g., 10 µL, 5 mM, pH 5) to complex any free $^{149}$Tb.[5]
- Stability Assay: The stability of the radiolabeled conjugate can be assessed by incubation in human plasma at 37°C, with analysis at various time points (e.g., 30 min, 1 h, 4 h).[5]

# In Vitro Studies: Assessing Cytotoxicity

In vitro assays are crucial for determining the efficacy and specificity of the $^{149}$Tb-conjugate in killing cancer cells.

## Experimental Workflow for In Vitro Cytotoxicity Assay

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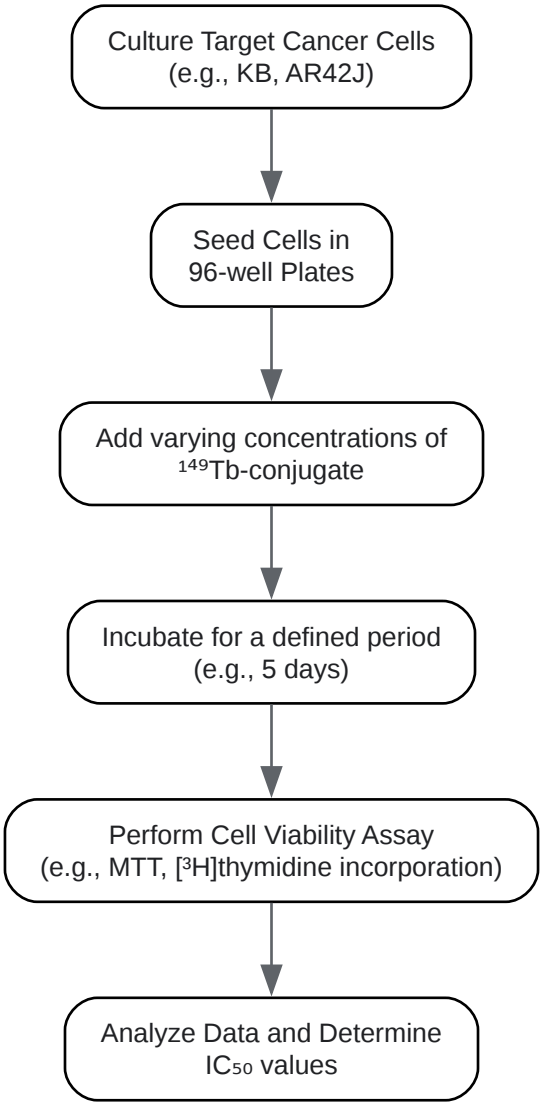


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Caption: General workflow for an in vitro cell viability and cytotoxicity assay.

## Protocol for Cell Viability Assay ([$^{3}$H]thymidine Incorporation)

This protocol is adapted from the methodology described by Miederer et al. (2003).[12]

- Cell Seeding: Seed 1 x $10^{4}$ cancer cells per well in 200 µL of culture medium in a 96-well plate.

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- Treatment: Add various activity concentrations of the $^{149}$Tb-conjugate (in triplicate) to the wells.
- Incubation: Incubate the plates for 5 days at 37°C in a 5% $CO_2$ atmosphere.
- [$^3$H]thymidine Addition: Add [$^3$H]thymidine to each well to a final activity concentration of 74 kBq/mL.
- Final Incubation: Allow the incorporation of [$^3$H]thymidine to proceed for 5 hours.
- Measurement: Harvest the cells and measure the amount of incorporated [$^3$H]thymidine using a scintillation counter to determine cell proliferation.

## In Vivo Studies: Preclinical Therapy Models

In vivo studies in animal models are essential to evaluate the therapeutic efficacy, biodistribution, and potential toxicity of $^{149}$Tb-conjugates.

## Experimental Workflow for In Vivo Therapy Study

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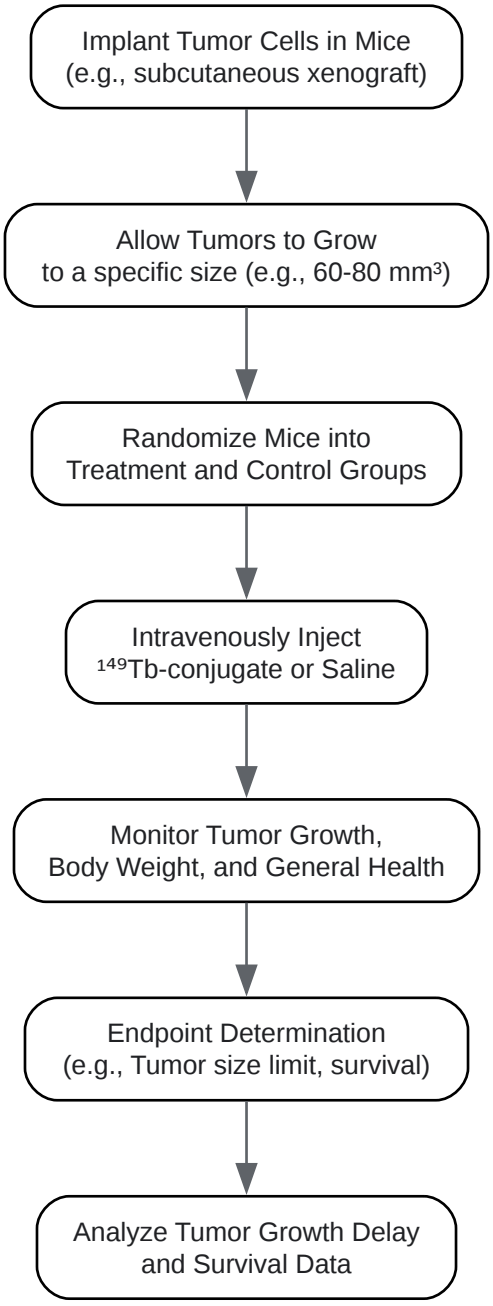


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Caption: Workflow for a typical in vivo tumor therapy study in a mouse model.

## Protocol for a Tumor Therapy Study in Mice

This protocol is based on studies with $^{149}$Tb-cm09 and $^{149}$Tb-rituximab.[4][5][13]

- Animal Model: Use immunodeficient mice (e.g., nude mice) for xenograft models.

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- Tumor Inoculation: Subcutaneously inoculate mice with a suspension of cancer cells (e.g., KB cells for a folate receptor-positive model).
- Tumor Growth: Allow tumors to reach a volume of approximately 60–80 $mm^3$ before starting treatment.[5]
- Treatment Groups:
  - Group A (Control): Injected with a saline or lactate solution.[4][5]
  - Group B (Low Dose): Injected with a lower activity of $^{149}$Tb-conjugate (e.g., 2.2 MBq).[4][5]
  - Group C (High Dose): Injected with a higher activity of $^{149}$Tb-conjugate (e.g., 3.0 MBq).[4][5]
- Administration: Administer the treatment via intravenous injection.
- Monitoring: Regularly measure tumor volume and body weight. Monitor the general health of the animals.
- Endpoints: The primary endpoints are typically tumor growth delay and overall survival.
- Toxicity Assessment: Collect blood samples at various time points to analyze blood parameters for signs of toxicity to organs like the kidneys and liver.[4][5]

# Quantitative Data Summary

The following tables summarize key quantitative data from preclinical studies with $^{149}$Tb-conjugates.

Table 1: Radiolabeling and In Vitro Results

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| Parameter | Conjugate | Value | Reference |
|---|---|---|---|
| Specific Activity | $^{149}$Tb-cm09 (DOTA-folate) | ~1.2 MBq/nmol | [4][5] |
| Specific Activity | $^{149}$Tb-rituximab | 1.11 GBq/mg | [13] |
| Radiochemical Purity | $^{149}$Tb-cm09 | >96% | [5] |
| Radiochemical Purity | $^{149}$Tb-rituximab | >99% | [13] |
| Cell Viability | $^{149}$Tb-cm09 | Reduced in a dose-dependent manner | [4][5] |

Table 2: In Vivo Therapeutic Efficacy

| Study | Conjugate | Animal Model | Injected Activity | Key Finding | Reference |
|---|---|---|---|---|---|
| Folate Receptor TAT | $^{149}$Tb-cm09 | KB tumor-bearing mice | Control (Saline) | Average survival: 21 days | [4][5] |
| | | | 2.2 MBq | Average survival: 30.5 days | [4][5] |
| | | | 3.0 MBq | Average survival: 43 days | [4][5] |
| Leukemia Model | $^{149}$Tb-rituximab | SCID mice with Daudi cells | 5.5 MBq | 89% of mice had tumor-free survival >120 days | [13] |

# Conclusion

**Terbium-149** is a potent alpha-emitter with significant potential for targeted cancer therapy. The protocols outlined in this document provide a framework for the production, radiolabeling, and

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preclinical evaluation of $^{149}$Tb-based radiopharmaceuticals. The available data demonstrates that $^{149}$Tb-conjugates can effectively delay tumor growth and increase survival in animal models, supporting further investigation and development of this promising therapeutic approach.[4][5][12] Future research will be crucial to further optimize treatment protocols and assess the long-term safety and efficacy of $^{149}$Tb-based targeted alpha therapy.[1]

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